

# Application Notes and Protocols for Alox15-IN-2 in Neuroprotection Studies

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## Compound of Interest

Compound Name: Alox15-IN-2

Cat. No.: B10854721

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## Introduction

Arachidonate 15-lipoxygenase (Alox15), also known as 12/15-lipoxygenase (12/15-LOX), is a lipid-peroxidizing enzyme implicated in the pathogenesis of various neurological disorders. Alox15 catalyzes the oxidation of polyunsaturated fatty acids, leading to the generation of bioactive lipid mediators that contribute to oxidative stress, inflammation, and ferroptosis—a form of iron-dependent programmed cell death.[1] Upregulation and hyperactivation of Alox15 have been observed in models of ischemic stroke, neurotrauma, and neurodegenerative diseases, making it a compelling therapeutic target for neuroprotection.[2]

**Alox15-IN-2** is a potent, allosteric inhibitor of human and rabbit Alox15.[3][4] By specifically targeting the linoleate and arachidonate oxygenase activity of Alox15, this small molecule provides a valuable tool for investigating the role of this enzyme in neuronal injury and for evaluating its therapeutic potential. These application notes provide detailed protocols for utilizing **Alox15-IN-2** in both in vitro and in vivo experimental models of neuroprotection.

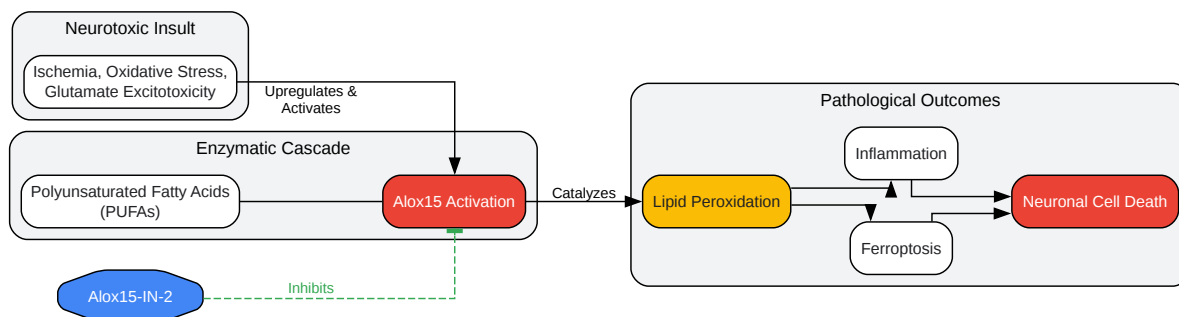
## Alox15-IN-2: Properties and Specifications

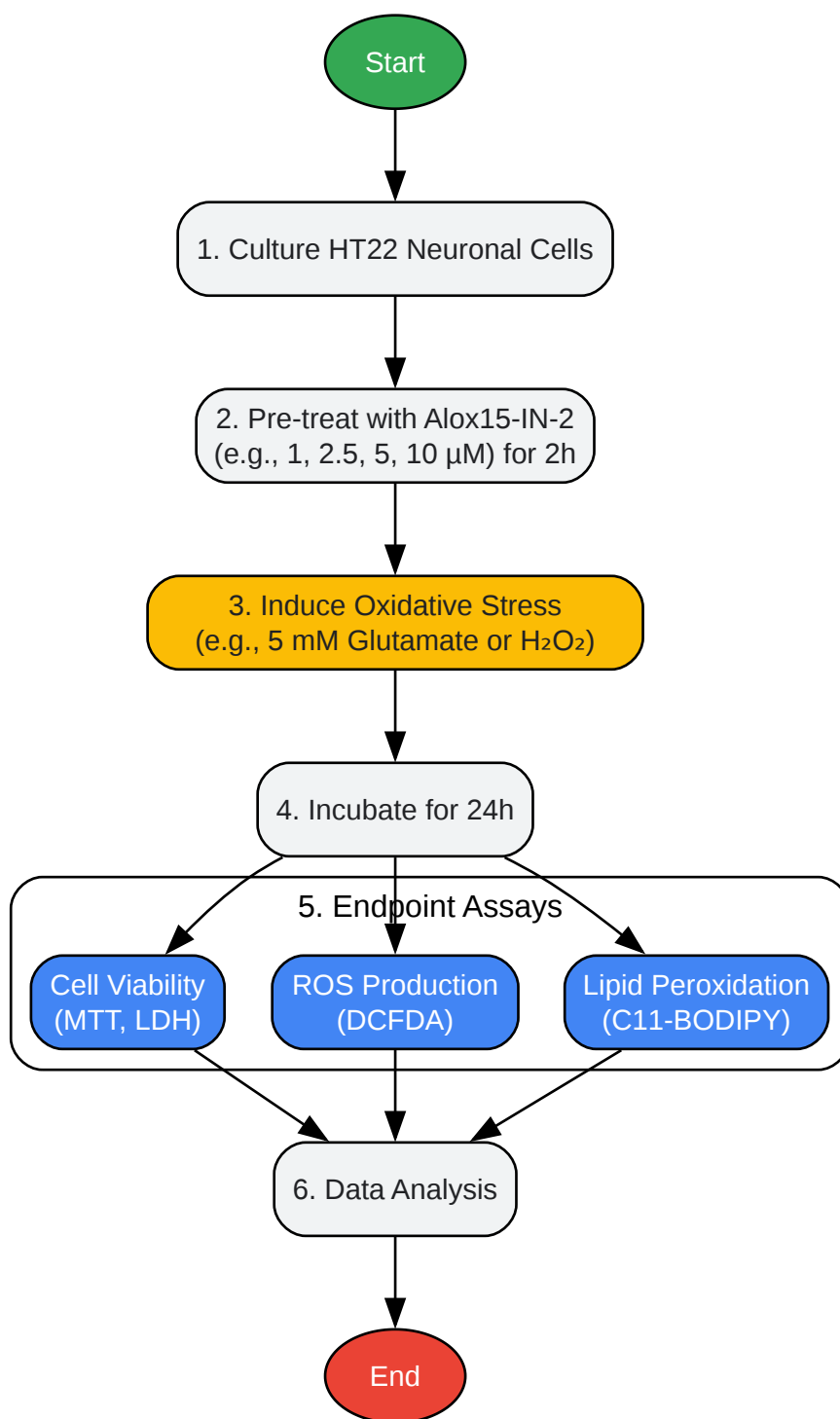
**Alox15-IN-2** (also referred to as compound 8a) is characterized by its specific inhibitory action on Alox15. Its key properties are summarized below.

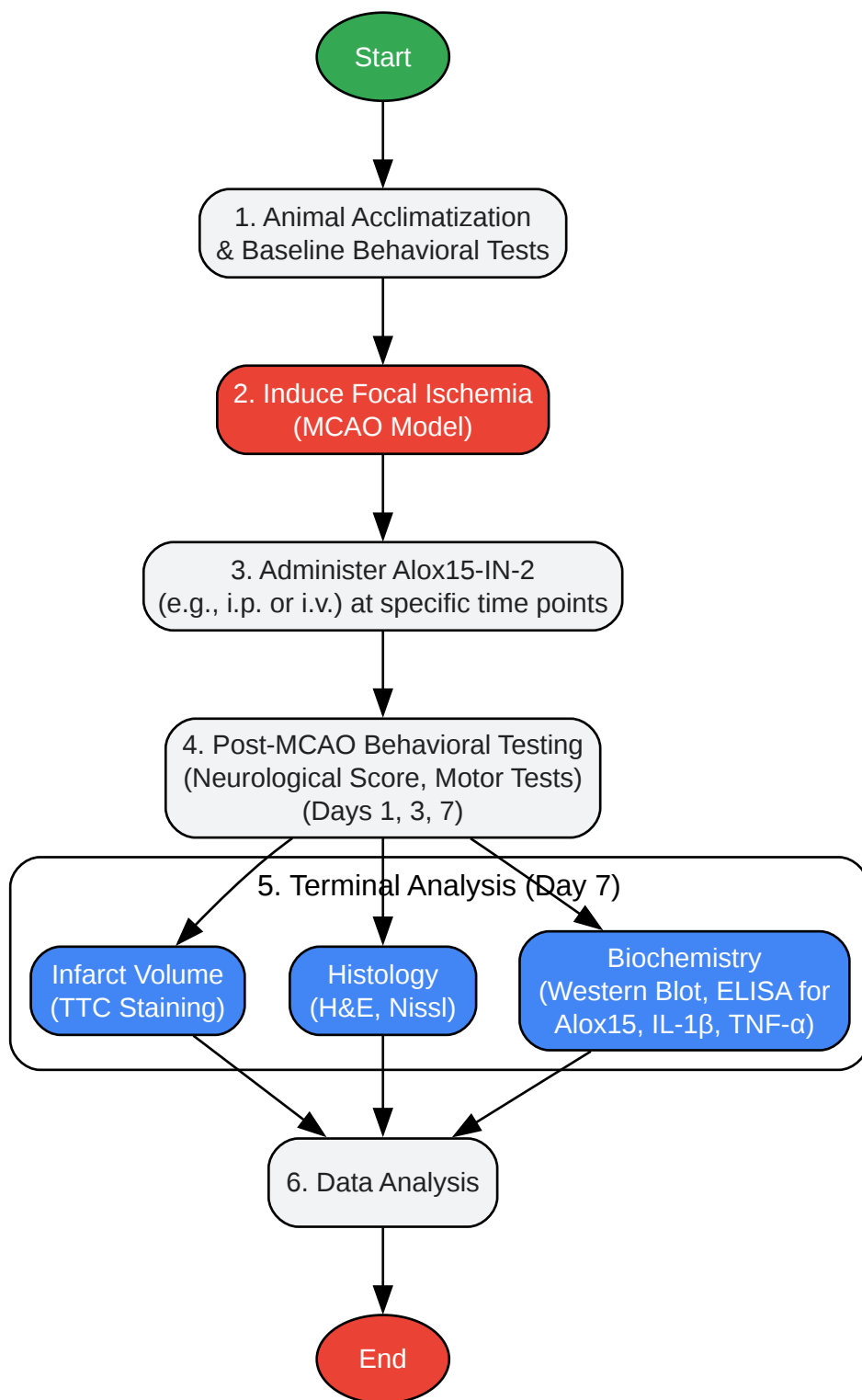
| Property                            | Value   | Reference   |
|-------------------------------------|---|---|
| Target                              | Arachidonate 15-lipoxygenase (Alox15)                           | <a href="#">[3]</a> <a href="#">[5]</a>                     |
| IC <sub>50</sub> (Linoleic Acid)    | 1.55 µM   | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| IC <sub>50</sub> (Arachidonic Acid) | 2.79 µM   | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| Molecular Formula                   | C <sub>23</sub> H <sub>29</sub> N <sub>3</sub> O <sub>4</sub> S | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Molecular Weight                    | 443.56 g/mol  | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Appearance                          | Solid   | <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Solubility                          | DMSO (≥ 100 mg/mL)  | <a href="#">[4]</a>   |
| Storage (Powder)                    | -20°C for 3 years   | <a href="#">[4]</a>   |
| Storage (in Solvent)                | -80°C for 6 months / -20°C for 1 month                          | <a href="#">[3]</a> <a href="#">[4]</a>                     |

## Alox15 Signaling in Neuronal Injury

Alox15 plays a central role in pathways leading to neuronal cell death, particularly under conditions of oxidative stress. Its inhibition by **Alox15-IN-2** can block these detrimental cascades.







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## References

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